

Technical Guide: 2-Chlorophenyl Acetate (CAS No. 4525-75-1)

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Compound of Interest

Compound Name: 2-Chlorophenyl acetate

Cat. No.: B016316

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety, handling, and physicochemical properties of **2-Chlorophenyl acetate**. The information is compiled from various safety data sheets and chemical databases to ensure a thorough understanding for professionals in research and development.

Chemical Identification and Physical Properties

2-Chlorophenyl acetate is an aromatic ester characterized by a chlorophenyl group attached to an acetate moiety.^[1] It is typically a colorless to pale yellow liquid with a sweet, floral odor.^[1]

Table 1: Chemical Identifiers for **2-Chlorophenyl Acetate**

Identifier	Value	Source
CAS Number	4525-75-1	[1] [2] [3]
Molecular Formula	C ₈ H ₇ ClO ₂	[1] [2] [4]
Molecular Weight	170.59 g/mol	[2] [4]
IUPAC Name	(2-chlorophenyl) acetate	[2]
Synonyms	Acetic acid, 2-chlorophenyl ester; o-Chlorophenyl acetate; 1-Acetoxy-2-chlorobenzene	[1]
InChI Key	CJPVPOYTTALCNX-UHFFFAOYSA-N	[1] [2]
SMILES	CC(=O)OC1=CC=CC=C1Cl	[1]

Table 2: Physical and Chemical Properties of **2-Chlorophenyl Acetate**

Property	Value	Source
Physical State	Liquid	
Appearance	Colorless to light yellow clear liquid	[1]
Odor	Sweet, floral	[1]
Boiling Point	103 °C at 15 mmHg	[5]
Melting Point	-20 °C	[5]
Density	1.22 g/cm ³	[5]
Flash Point	107 °C	[5]
Solubility	Moderately soluble in organic solvents, limited solubility in water.	[1]
Refractive Index	1.52	[5]

Safety and Hazard Information

The GHS classification for **2-Chlorophenyl acetate** indicates that it is harmful if swallowed and causes skin and serious eye irritation. It may also cause respiratory irritation.[6]

Table 3: GHS Classification of **2-Chlorophenyl Acetate**

Hazard Class	Hazard Category	Hazard Statement	Source
Acute toxicity, Oral	Category 4	H302: Harmful if swallowed	[6]
Skin corrosion/irritation	Category 2	H315: Causes skin irritation	[6]
Serious eye damage/eye irritation	Category 2	H319: Causes serious eye irritation	[6]
Specific target organ toxicity — single exposure	Category 3	H335: May cause respiratory irritation	[6]

Table 4: Precautionary Statements for **2-Chlorophenyl Acetate**

Code	Statement	Source
P261	Avoid breathing dust/fume/gas/mist/vapours/spay.	[7]
P264	Wash skin thoroughly after handling.	[6]
P270	Do not eat, drink or smoke when using this product.	[6]
P271	Use only outdoors or in a well-ventilated area.	[6]
P280	Wear protective gloves/protective clothing/eye protection/face protection.	[6]
P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.	[6]
P302+P352	IF ON SKIN: Wash with plenty of water.	[6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.	[6]
P405	Store locked up.	[7]

P501	Dispose of contents/container in accordance with local regulations.	[7]
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Toxicological Data

There is a notable lack of publicly available quantitative toxicological data for **2-Chlorophenyl acetate**. Most safety data sheets indicate that the toxicological properties have not been fully investigated and report "no data available" for metrics such as LD50 and LC50.[6][8]

Table 5: Acute Toxicity Data for **2-Chlorophenyl Acetate**

Route	Species	Value	Source
Oral	Data Not Available	-	
Dermal	Data Not Available	-	
Inhalation	Data Not Available	-	

Table 6: Occupational Exposure Limits for **2-Chlorophenyl Acetate**

Organization	Limit	Value	Source
OSHA (PEL)	Data Not Available	-	
ACGIH (TLV)	Data Not Available	-	
NIOSH (REL)	Data Not Available	-	

Experimental Protocols

Due to the absence of specific toxicological studies for **2-Chlorophenyl acetate**, this section outlines the standard experimental protocols that would be employed to determine its acute oral toxicity and skin irritation potential.

Acute Oral Toxicity - Acute Toxic Class Method (OECD Guideline 423)

This method is used to estimate the acute oral toxicity of a substance. It is a stepwise procedure with the use of a limited number of animals.[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

Methodology:

- Animal Selection: Healthy, young adult nulliparous and non-pregnant female rats are typically used.[\[9\]](#)
- Housing and Fasting: Animals are acclimatized to laboratory conditions for at least five days. They are fasted prior to dosing (food, but not water, is withheld overnight).[\[9\]](#)
- Dose Administration: The test substance is administered in a single dose by gavage using a stomach tube. The volume should generally not exceed 1 mL/100g of body weight for rodents.[\[9\]](#)
- Stepwise Dosing: The test proceeds in a stepwise manner using a minimum number of animals per step. The starting dose is selected from one of four fixed levels: 5, 50, 300, and 2000 mg/kg body weight. The outcome of dosing at one step determines the dose for the next step.[\[12\]](#)
- Observations: Animals are observed for mortality and clinical signs of toxicity for up to 14 days. Body weight is recorded weekly.[\[12\]](#)
- Endpoint: The method allows for the classification of the substance into a GHS toxicity category based on the observed mortality at different dose levels.[\[9\]](#)

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD Guideline 439)

This in vitro method assesses the skin irritation potential of a substance by using a reconstructed human epidermis model, which mimics the properties of the upper layers of human skin.[\[13\]](#)[\[14\]](#)[\[15\]](#)

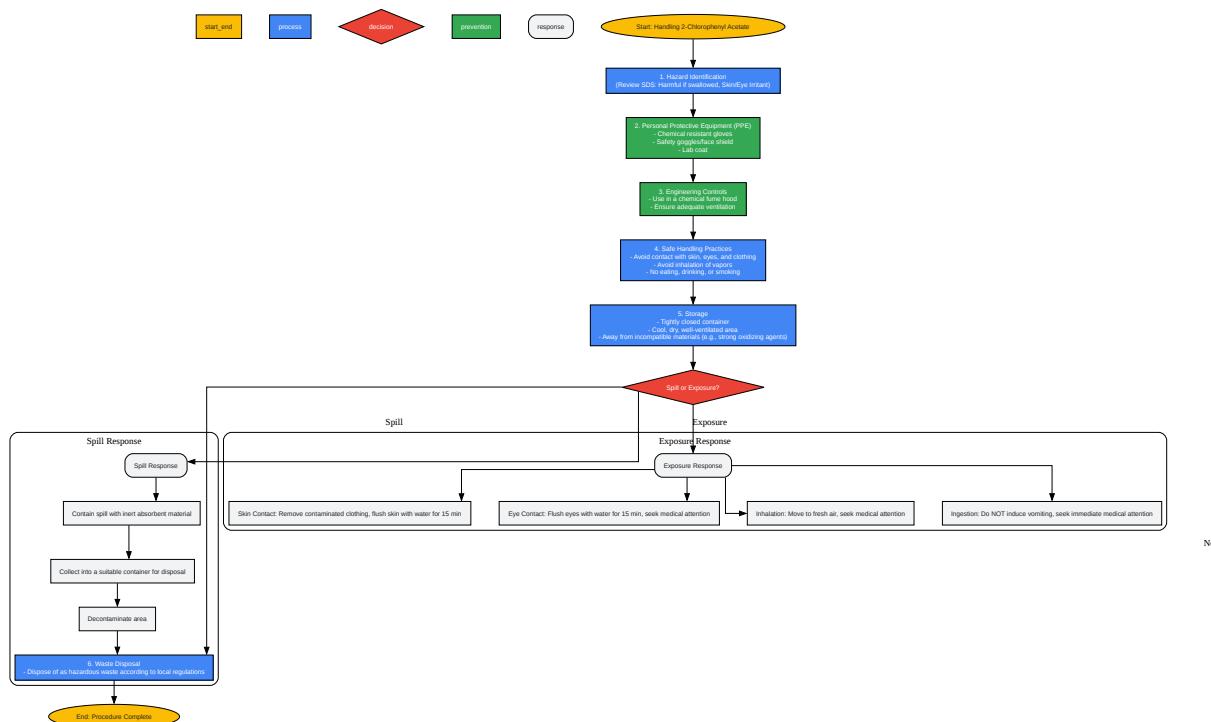
Methodology:

- **Test System:** A three-dimensional reconstructed human epidermis (RhE) model, such as EpiDerm™, is used.[14][15]
- **Application of Substance:** The test substance is applied topically to the surface of the RhE tissue.[16]
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period (e.g., 60 minutes), followed by a post-exposure incubation period (e.g., 42 hours).[13]
- **Viability Assessment:** Cell viability is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-Dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt, which is then quantified colorimetrically.[15][17]
- **Endpoint:** A substance is identified as an irritant if the tissue viability is reduced below a defined threshold (e.g., $\leq 50\%$) compared to the negative control.[13][14]

Handling, Storage, and Emergency Procedures

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **2-Chlorophenyl acetate** in a laboratory setting.

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Caption: Safe handling workflow for **2-Chlorophenyl acetate**.

Spill and Leak Procedures

In the event of a spill, the following procedures should be followed:

- Notification: Immediately alert personnel in the vicinity.[18]
- Ventilation: Ensure the area is well-ventilated and control all sources of ignition.[18]
- Containment: Dike the spill with an inert absorbent material such as sand, earth, or vermiculite to prevent it from spreading.[19][20]
- Collection: Carefully collect the absorbed material into a suitable, labeled container for hazardous waste disposal.[20][21]
- Decontamination: Clean the spill area thoroughly with a suitable decontaminating agent.[20]
- Personal Protection: Wear appropriate personal protective equipment (PPE), including respiratory protection if necessary, during the cleanup process.[18]

First Aid Measures

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with plenty of soap and water.[6] If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[8]
- Inhalation: Move the affected person to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[6][8]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[6][8]

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- To cite this document: BenchChem. [Technical Guide: 2-Chlorophenyl Acetate (CAS No. 4525-75-1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b016316#2-chlorophenyl-acetate-safety-data-sheet]

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